

Key Chemical Properties & Storage Conditions

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Compound Focus: 2-Undecanone

CAS No.: 112-12-9

Cat. No.: S560417

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The table below summarizes the essential physical and chemical properties of **2-Undecanone** that are critical for determining its storage and handling requirements [1] [2] [3].

Property	Value / Condition	Notes / Source
Physical State	Colorless to light yellow liquid [1] [2]	
Melting Point	11-13 °C [1] [2]	Indicates it may solidify in cold environments.
Flash Point	88-89 °C (closed cup) [1] [2]	Classified as a combustible liquid.
Storage Temperature	Store below +30°C / Keep cool [1] [2] [4]	
Storage Container	Tightly closed, in a dry and well-ventilated place [1] [4]	Opened containers must be carefully resealed [1].
Incompatible Materials	Strong oxidizing agents, Strong bases [1] [2]	
Stability	Stable under recommended storage conditions [1] [4]	

Safe Handling & Operational Procedures

When working with **2-Undecanone** in the lab, adhere to these safety and handling protocols:

- **Personal Protective Equipment (PPE):** Avoid contact with skin and eyes, and avoid inhaling vapour or mist [1]. Use appropriate gloves (butyl rubber is recommended, with a minimum layer thickness of 0.3 mm) [1], safety glasses with side-shields [1], and impervious clothing [1] [4]. Where risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) cartridges [1].
- **Handling Precautions:** Handle in accordance with good industrial hygiene and safety practice [1]. Take measures to prevent the buildup of electrostatic charge [1]. Keep away from sources of ignition - **No smoking** [1].
- **Accidental Release Measures:** Contain spillage immediately. Collect material with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal [1]. Prevent the material from entering drains [1] [4].

Stability & Incompatibility Hazards

2-Undecanone is stable under recommended storage conditions [1] [4]. The main conditions to avoid are:

- **Heat, flames, and sparks** due to its combustible nature [1].
- Contact with **strong oxidizing agents** and **strong bases**, as these can lead to hazardous reactions [1] [2].
- Under fire conditions, hazardous decomposition products include **carbon oxides** [1].

Troubleshooting & FAQs

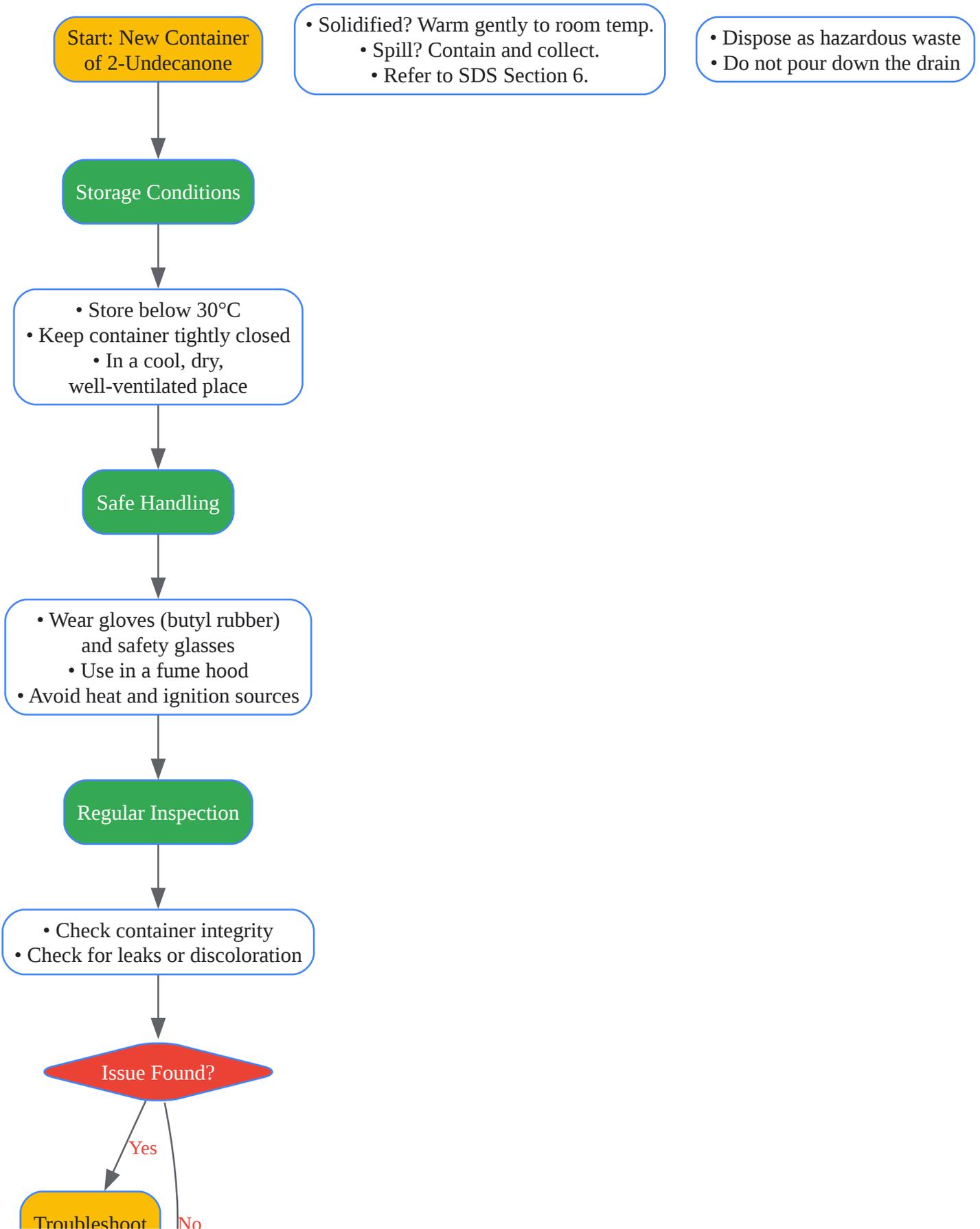
Here are answers to common issues you might encounter:

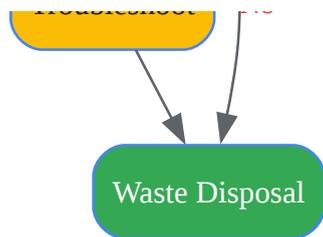
- **Q: The 2-Undecanone in my storage vial has solidified. What should I do?**
 - **A:** This is expected if the storage temperature falls below its melting point (11-13°C). To re-liquify, gently warm the container to room temperature (below 30°C) in a water bath. Before use, mix the liquid thoroughly to ensure homogeneity.
- **Q: What is the primary environmental and health hazard associated with this compound?**

- **A:** The most significant hazard is its toxicity to aquatic life, which can have long-lasting effects [1] [5] [4]. Under normal handling conditions, its acute toxicity is low (e.g., LD50 dermal in rabbits: >5 g/kg) [1] [5] [2], but it may be harmful if swallowed and can cause irritation [1].
- **Q: How should I dispose of waste 2-Undecanone and contaminated materials?**
 - **A:** This material and its container must be disposed of as hazardous waste [5]. The material should be taken to a licensed chemical destruction plant or incinerated with flue gas scrubbing. Do not contaminate water or sewer systems [4].
- **Q: I am detecting a waxy, fruity, or creamy odor in my lab. Could it be from 2-Undecanone?**
 - **A:** Yes. **2-Undecanone** has a characteristic waxy, fruity, creamy, or rue-like odor [2] [3]. This indicates a potential release or spill, and you should check your containers and ensure your workspace is well-ventilated.

Experimental Workflow for Storage & Handling

The diagram below outlines the logical workflow for the proper storage and handling of **2-Undecanone** in a laboratory setting.





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